

# Essential Safety and Logistical Information for Handling Ethanol-d5

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## Compound of Interest

Compound Name: Ethanol-d5

Cat. No.: B126515

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance on the safe handling of **Ethanol-d5**, including personal protective equipment (PPE), operational procedures, and disposal plans.

## Physical and Chemical Properties

Property	Value
Chemical Formula	C2D5OD
CAS Number	1529-47-1
Molecular Weight	51.10 g/mol
Physical State	Liquid
Color	Colorless
Flash Point	14 °C (57 °F)[1][2]
Boiling Point	78.4 °C[3]
Hazards	Highly flammable liquid and vapor, Causes serious eye irritation.[4][5][6]

## Personal Protective Equipment (PPE)

To minimize exposure risks when handling **Ethanol-d5**, the following personal protective equipment is mandatory.[\[7\]](#)[\[8\]](#)

PPE Category	Specific Recommendations
Eye/Face Protection	Use chemical splash goggles or a face shield and safety glasses that are tested and approved under government standards such as NIOSH (US). <a href="#">[9]</a>
Hand Protection	Wear suitable chemical-resistant gloves, such as nitrile or butyl rubber. <a href="#">[3]</a> <a href="#">[10]</a>
Skin and Body Protection	A lab coat is required. <a href="#">[3]</a> For larger quantities or in case of a spill, flame-retardant antistatic protective clothing should be worn.
Respiratory Protection	In case of insufficient ventilation, wear suitable respiratory equipment. <a href="#">[3]</a>

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Ethanol-d5**.

### 1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling volumes greater than 500 milliliters.[\[1\]](#)
- Remove all potential ignition sources from the vicinity, including open flames, sparks, and hot surfaces.[\[1\]](#)[\[4\]](#) **Ethanol-d5** is highly flammable.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Ground and bond all containers and receiving equipment to prevent static discharge.[\[4\]](#)[\[11\]](#)

### 2. Handling:

- Avoid contact with skin and eyes.[9]
- Avoid inhaling vapor or mist.[9]
- Use only non-sparking tools.[4][11]
- Keep the container tightly closed when not in use.[4][9]

### 3. Storage:

- Store **Ethanol-d5** in a cool, dry, and well-ventilated place.[4][9]
- Keep containers tightly closed and sealed until ready for use.[3] Opened containers must be carefully resealed and kept upright to prevent leakage.[9]
- Store away from heat and sources of ignition.[4][5]
- Do not store in standard refrigerators; use only explosion-proof refrigerators.[1]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[3][4][9]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water.[3][4][9] Seek medical attention if irritation persists.[11]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. [3][4][9] Remove contact lenses if present and easy to do. Continue rinsing.[4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[4][9] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[4][9] Seek immediate medical attention.[3]

## Disposal Plan

**Ethanol-d5** must be disposed of as hazardous waste.[1][3] Improper disposal can pose a significant environmental risk.

### 1. Waste Collection:

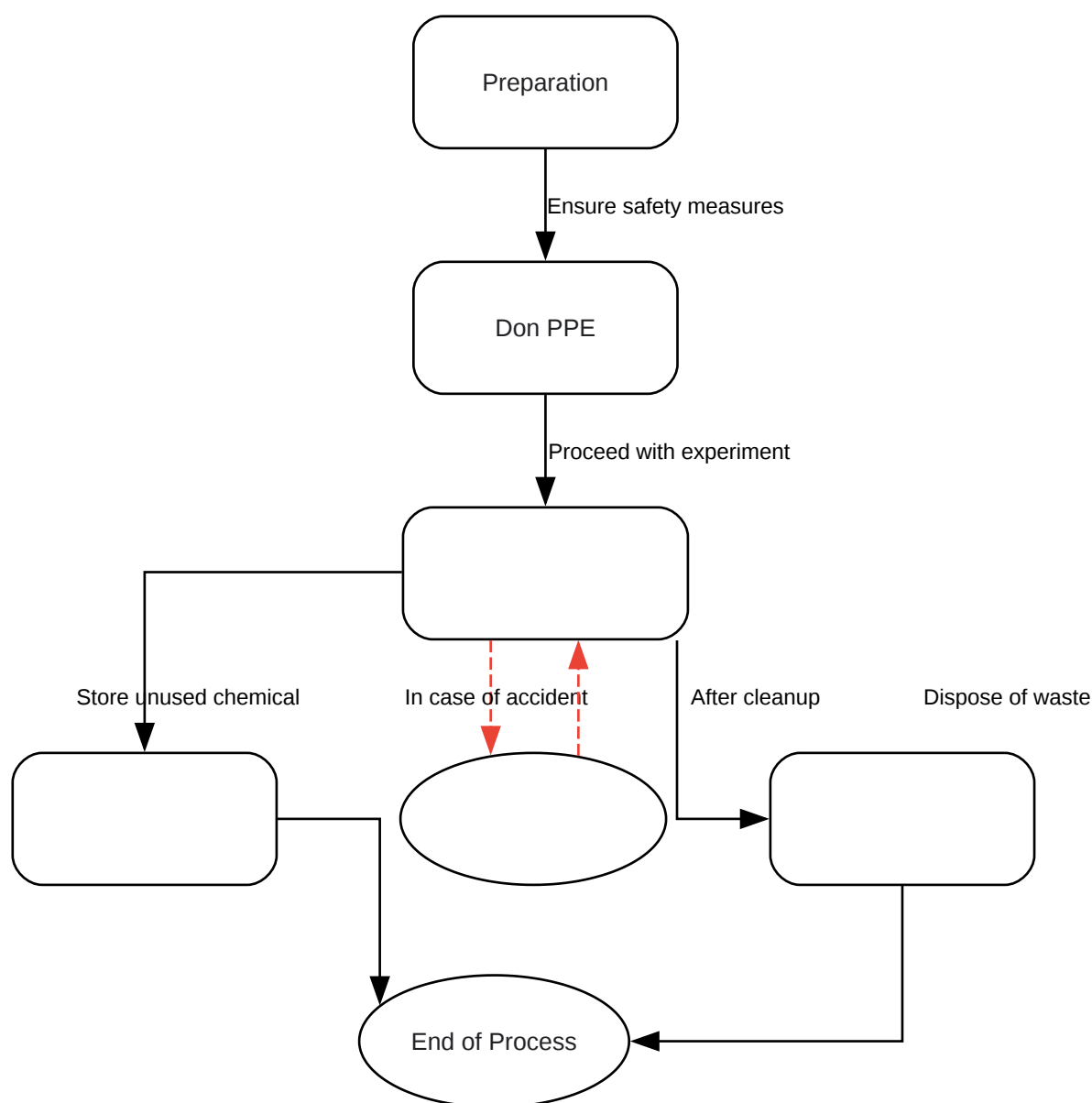
- Collect all **Ethanol-d5** waste, including contaminated materials like paper towels, in a designated and properly labeled hazardous waste container.[12]
- The container must have a tight-fitting cap and be stored in a cool, well-ventilated area away from ignition sources.[12]

### 2. Disposal Procedure:

- Do not pour **Ethanol-d5** down the drain under any circumstances.[1][12] It is illegal and harmful to the environment.[1][12]

- Intentional dilution or evaporation of **Ethanol-d5** to avoid proper disposal is also illegal.[1]  
[12]
- Arrange for the disposal of the hazardous waste through a licensed disposal company.[9]
- Contaminated packaging should be disposed of as unused product.[9]

## Experimental Workflow for Safe Handling of Ethanol-d5



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Caption: Workflow for the safe handling of **Ethanol-d5**.

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